

Application Note: Developmental Potential of Diguanidine Phosphate (DGP) in Precision Agriculture

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Compound of Interest

Compound Name: Diguanidine phosphate

CAS No.: 5423-23-4

Cat. No.: B1588332

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Executive Summary

Diguanidine Phosphate (DGP), chemically identified as guanidinium monohydrogen phosphate (2:[1][2]1) [CAS: 5423-23-4], has historically been utilized as a flame retardant and biochemical reagent.[3] However, its unique stoichiometric composition (

) presents an under-explored opportunity in precision agriculture.

This guide outlines the developmental pathway for repurposing DGP as a dual-action agricultural agent:

- **High-Efficiency Nutrient Source:** A water-soluble, non-volatile source of Nitrogen (N) and Phosphorus (P) with potential slow-release characteristics due to guanidine hydrolysis kinetics.
- **Bioactive Plant Protection:** Leveraging the guanidinium cation's chaotropic properties for potential antimicrobial activity and systemic acquired resistance (SAR) induction.

Target Audience: Agrochemical formulation scientists, plant physiologists, and R&D leads in crop protection.

Chemical Profile & Mechanism of Action

Physicochemical Properties[1]

- IUPAC Name: Guanidine; phosphoric acid (2:1 salt)

- Molecular Formula:

[2]

- Solubility: High water solubility (~15.5g/100g at 20°C), making it ideal for fertigation and foliar sprays.
- Thermal Stability: Decomposition >240°C (endothermic), ensuring stability under extreme field storage conditions.

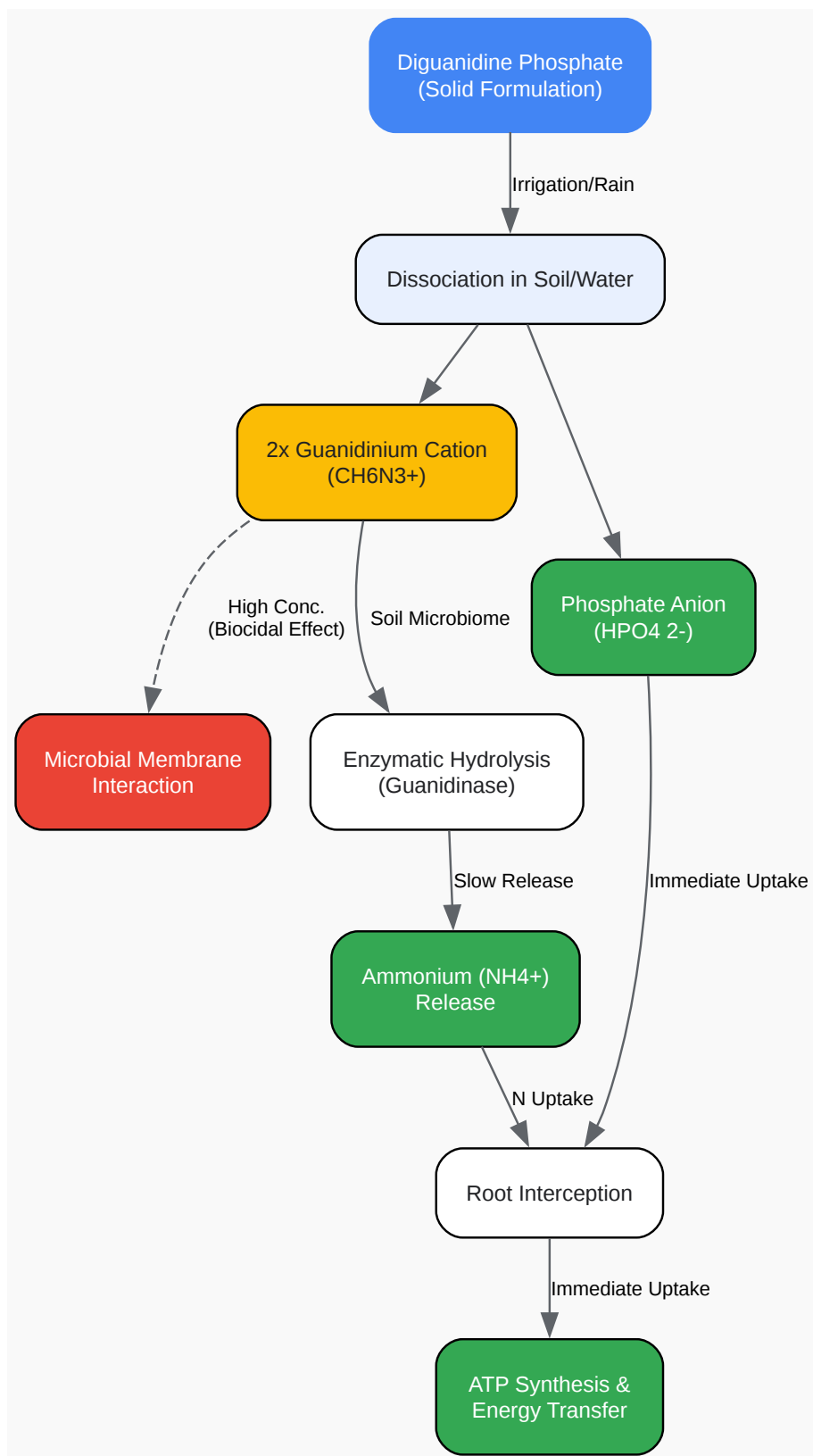
Dual-Mode Mechanism

The agricultural utility of DGP rests on the dissociation of the guanidinium cation () and the phosphate anion ().

- Nutrient Pathway (Anabolic):
 - Phosphate: Immediately bioavailable for ATP synthesis and root development.
 - Guanidine: Acts as a "Nitrogen Depot." Unlike urea, guanidine requires specific enzymatic degradation (guanidinase/arginase pathways) to release ammonium (), potentially reducing volatilization losses and preventing rapid nitrate leaching.
- Bioactive Pathway (Catabolic/Defense):

- Membrane Interaction: The guanidinium cation is a chaotrope; at higher concentrations, it can disrupt the hydrogen bonding network of microbial cell membranes, exerting a bacteriostatic or fungistatic effect.
- ROS Scavenging: Guanidine derivatives have shown potential in stabilizing proteins and scavenging reactive oxygen species (ROS) under abiotic stress.

Mechanistic Pathway Diagram



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Figure 1: The dual dissociation pathway of DGP in agricultural systems, separating into immediate P-uptake and slow-release N-generation or biocidal activity.

Application Protocols

Protocol A: Phytotoxicity & Dosage Optimization (The "Safe Harbor" Assay)

Objective: Determine the "No Observed Adverse Effect Level" (NOAEL) for DGP. Guanidine can be phytotoxic (chlorosis inducing) at high levels; establishing the therapeutic window is critical.

Materials:

- DGP (99% Purity).[3]
- Test Species: *Arabidopsis thaliana* (Model), *Solanum lycopersicum* (Tomato - Crop).
- Growth Medium: Murashige & Skoog (MS) agar (for seedlings) or sterile loam soil.

Workflow:

- Stock Preparation: Dissolve DGP in
to create a 1 M stock solution. Filter sterilize (0.22 μ m).
- Gradient Setup: Prepare treatment groups: 0 mM (Control), 0.5 mM, 1.0 mM, 2.5 mM, 5.0 mM, 10 mM.
- Application:
 - Seedling Assay: Plate seeds on MS agar supplemented with DGP concentrations.
 - Foliar Assay: Spray 4-week old plants until runoff (include surfactant, e.g., Tween-20 @ 0.05%).
- Data Collection (Day 7 & 14):
 - Chlorophyll Fluorescence (Fv/Fm): Measure photosynthetic stress.

- Root Architecture: Measure primary root length and lateral root density (WinRHIZO).
- Biomass: Fresh/Dry weight.

Success Criteria:

- Target: Identification of a concentration where Biomass

Control but N/P content is elevated.

- Warning Sign: Leaf tip burn or chlorosis (typical of guanidine toxicity) indicates the Maximum Tolerated Dose (MTD).

Protocol B: Antimicrobial Efficacy Screening (In Vitro)

Objective: Evaluate DGP as a potential bacteriostat against common phytopathogens.

Target Pathogens:

- *Pseudomonas syringae* (Bacterial speck)
- *Fusarium oxysporum* (Fungal wilt)

Methodology:

- Microdilution Assay: Use 96-well plates.
- Inoculum: Adjust pathogen culture to .
- Treatment: Serial dilutions of DGP (from MTD established in Protocol A down to 0.01 mM).
- Control: Kanamycin (Bacteria) / Amphotericin B (Fungi) as positive controls; Water/Phosphate buffer as negative.
- Incubation: 24h at 28°C.

- Readout: Measure Absorbance at 600nm. Calculate Minimum Inhibitory Concentration (MIC).

Data Output Table (Template):

Treatment Group	Concentration (mM)	P. syringae Inhibition (%)	F. oxysporum Inhibition (%)	Phytotoxicity Risk
DGP High	10.0	[Data]	[Data]	High
DGP Med	5.0	[Data]	[Data]	Moderate
DGP Low	1.0	[Data]	[Data]	Low
Control (PO4)	Equimolar	< 5%	< 5%	None

Protocol C: Hydroponic Nutrient Uptake Efficiency

Objective: Validate DGP as a superior P-source compared to standard Monopotassium Phosphate (MKP).

System: Deep Water Culture (DWC) Hydroponics. Duration: 21 Days.

Steps:

- Nutrient Solution: Modified Hoagland's solution.
 - Group A: Standard P source ().
 - Group B: DGP as sole P source (balance K⁺ using KCl).
- Sampling: Collect xylem sap exudate at Day 7, 14, 21.
- Analysis:
 - ICP-MS: Quantify total P and K in tissue.
 - Kjeldahl Method: Total Nitrogen.

- RT-qPCR: Analyze expression of Phosphate Transporter genes (PHT1;1, PHT1;4) to assess if DGP induces starvation response or luxury uptake.

Developmental Pipeline Visualization



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Figure 2: Strategic R&D pipeline for validating DGP agricultural products.

Safety & Regulatory Considerations

- Toxicology: While DGP is used in flame retardants, the free guanidine moiety can be toxic to mammals (neurotoxicity) at high doses. Formulations must be tested for oral and dermal irritation.
- Environmental Fate: Guanidine eventually degrades to urea and ammonia. However, accumulation of the guanidinium ion in soil could impact the microbiome (nitrifying bacteria). Soil respiration tests (OECD 217) are mandatory.
- Residue: Establish Pre-Harvest Intervals (PHI) based on the degradation rate of the guanidine moiety in plant tissue.

References

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